

1-Bromo-5,5-dimethylhexane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-5,5-dimethylhexane

Cat. No.: B3048165

[Get Quote](#)

Technical Guide: 1-Bromo-5,5-dimethylhexane

This document provides a concise technical overview of **1-Bromo-5,5-dimethylhexane**, focusing on its fundamental molecular properties. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

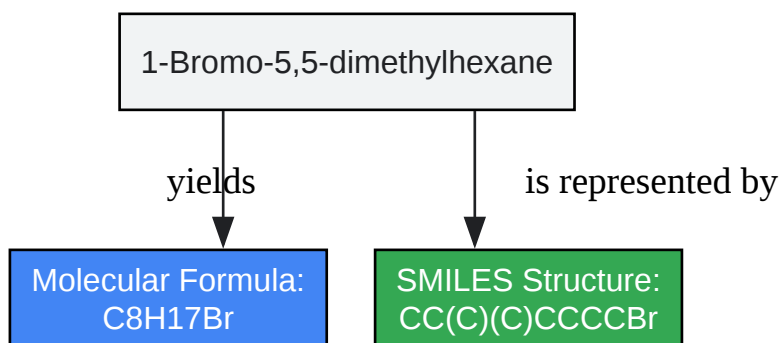
Molecular and Physical Properties

1-Bromo-5,5-dimethylhexane is an organic compound classified as a halogenated alkane.^[1] Its key identifiers and computed properties are summarized below.

Property	Value	Source
Chemical Formula	C ₈ H ₁₇ Br	[1][2][3][4]
Molecular Weight	193.13 g/mol	[1]
193.12 g/mol	[2][4]	
193.127 g/mol	[3]	
IUPAC Name	1-bromo-5,5-dimethylhexane	[1][2][5]
CAS Number	15898-91-6	[1][2][3][4]
Canonical SMILES	CC(C)(C)CCCCBr	[2][4]
InChI Key	QVJRTJIUPXFNSL- UHFFFAOYSA-N	[2][5]

Structural and Formulaic Relationship

The following diagram illustrates the logical connection between the compound's name, its structural representation via SMILES, and its molecular formula.



[Click to download full resolution via product page](#)

Logical relationship of **1-Bromo-5,5-dimethylhexane** properties.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and information on specific signaling pathways involving **1-Bromo-5,5-dimethylhexane** are not readily available within the scope of general chemical databases. Such information is typically found in specialized research publications focusing on

the specific applications or reactions of the compound. As a relatively simple alkyl halide, it is primarily used as a building block in organic synthesis rather than as a bioactive molecule with defined signaling pathway interactions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. 1-Bromo-5,5-dimethylhexane | C₈H₁₇Br | CID 23457840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. guidechem.com [guidechem.com]
- 5. 1-bromo-5,5-dimethylhexane | 15898-91-6 [sigmaaldrich.com]
- To cite this document: BenchChem. [1-Bromo-5,5-dimethylhexane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3048165#1-bromo-5-5-dimethylhexane-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com